

Application Notes and Protocols for DRI-C21041 in Allograft Survival Studies

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Compound of Interest

Compound Name: DRI-C21041

Cat. No.: B12384510

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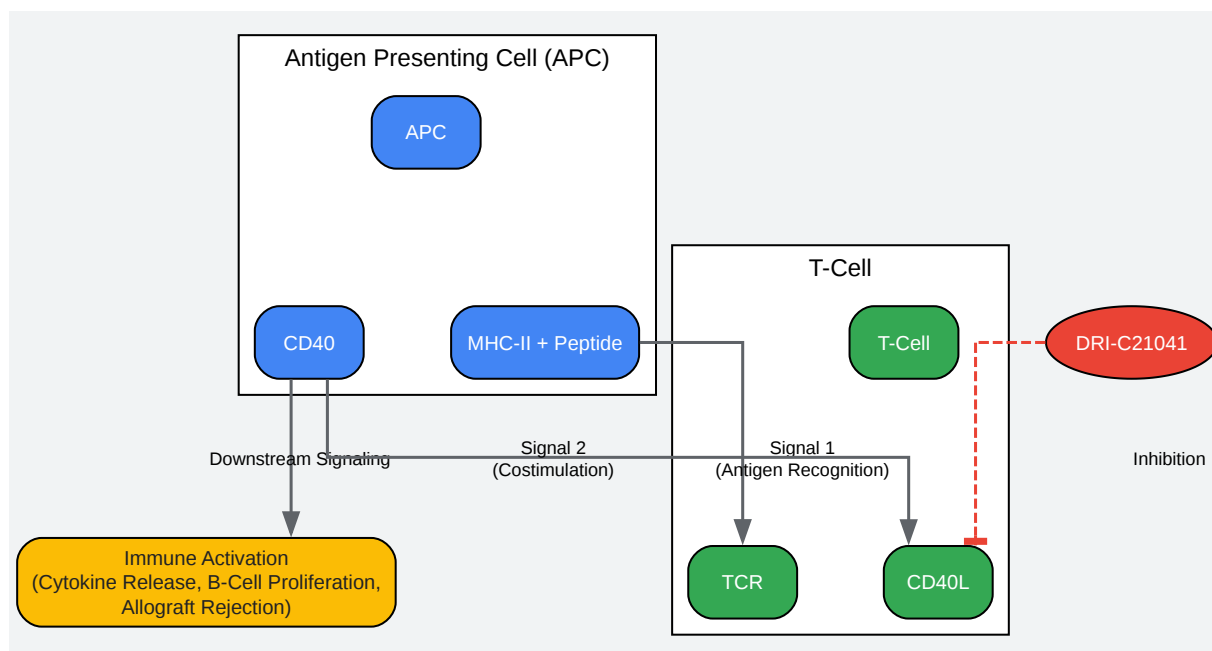
For Researchers, Scientists, and Drug Development Professionals

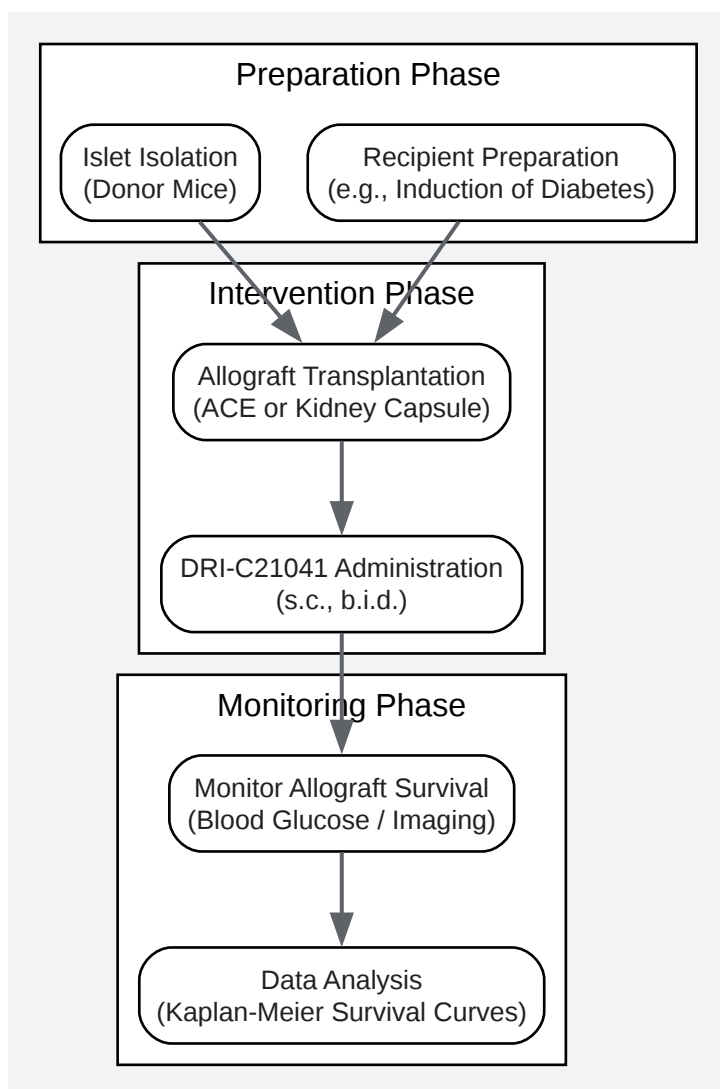
Introduction

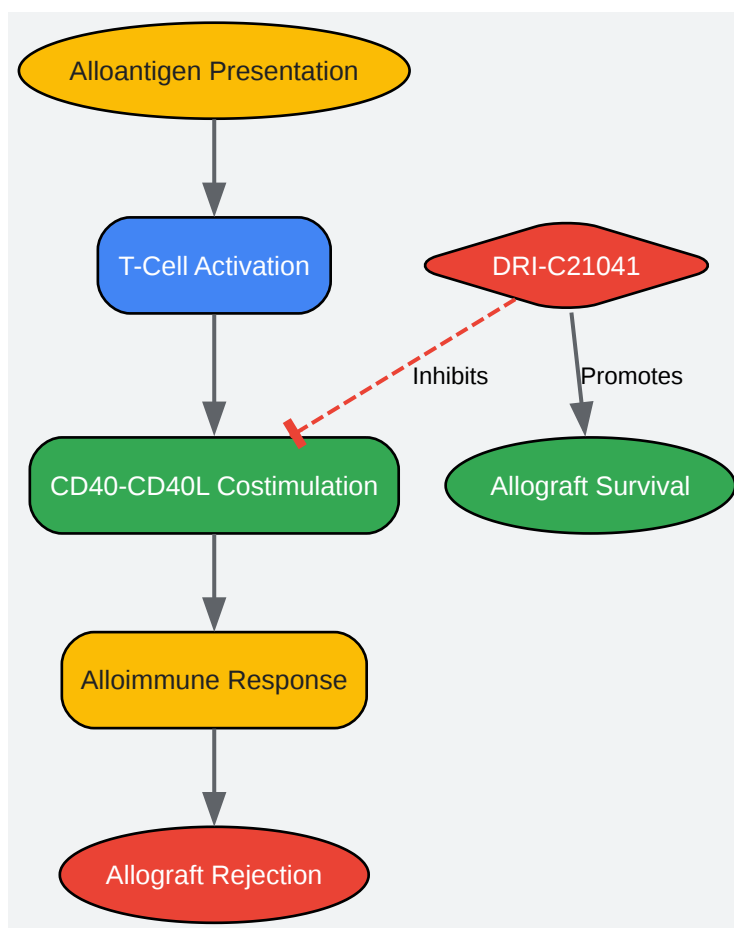
Allograft rejection remains a significant barrier to long-term success in organ and cell transplantation. The CD40-CD40L (CD154) costimulatory pathway is a critical signaling axis in the activation of T cells and other immune cells, playing a pivotal role in the alloimmune response that leads to graft rejection.[1] **DRI-C21041** is a novel small-molecule inhibitor designed to block the interaction between CD40 and CD40L, thereby suppressing the downstream inflammatory cascades responsible for allograft destruction.[2] These application notes provide a comprehensive overview of the use of **DRI-C21041** in preclinical allograft survival studies, with a focus on pancreatic islet transplantation models. Detailed protocols and quantitative data are presented to facilitate the design and execution of similar research.

Mechanism of Action

DRI-C21041 functions as a competitive inhibitor of the CD40-CD40L protein-protein interaction. By binding to CD40L, **DRI-C21041** prevents its engagement with the CD40 receptor on antigen-presenting cells (APCs) such as B cells, macrophages, and dendritic cells.[3] This blockade inhibits T-cell-dependent humoral immune responses, reduces the production of inflammatory cytokines, and ultimately dampens the alloimmune response, leading to prolonged allograft survival.[1][4]







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